

Application Notes and Protocols for SKF 97541 in Mouse Studies

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Compound of Interest

Compound Name: SKF 97541

Cat. No.: B109663

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Introduction

SKF 97541 is a potent and selective agonist for the Gamma-aminobutyric acid (GABA) type B (GABAB) receptor.^[1] As the primary inhibitory neurotransmitter in the central nervous system, GABA plays a crucial role in modulating neuronal excitability. **SKF 97541**'s action at GABAB receptors makes it a valuable tool for investigating a wide range of physiological processes, including neurological disorders, pain perception, and addiction.^[1] These application notes provide a comprehensive overview of recommended dosages, detailed experimental protocols, and the underlying signaling pathways relevant to the use of **SKF 97541** in mouse models.

Data Presentation

Recommended Dosage of SKF 97541 in Rodent Studies

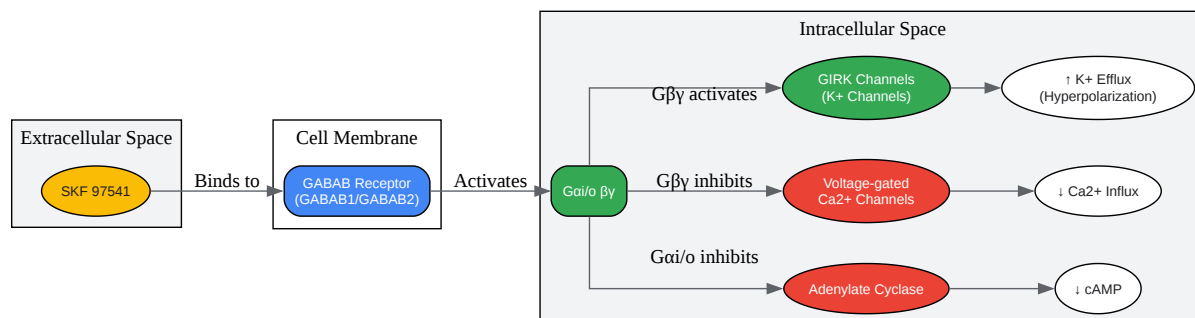
The following table summarizes reported dosages of **SKF 97541** in various rodent models and research contexts. It is important to note that optimal dosage can vary depending on the specific mouse strain, age, sex, and the experimental paradigm. Therefore, a pilot study to determine the optimal dose for your specific application is highly recommended.

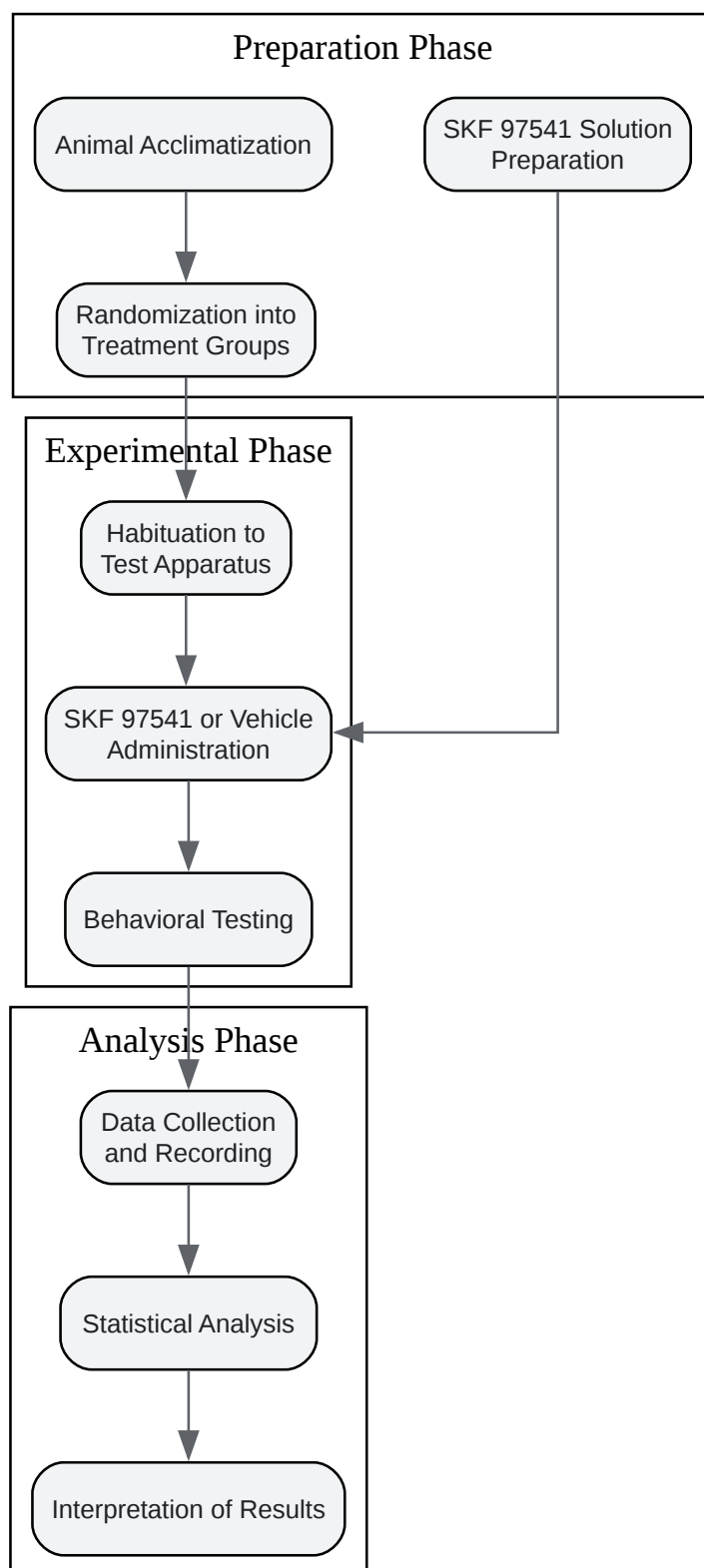
Species	Research Area	Administration Route	Dosage Range	Vehicle	Reference(s)
Mouse	Gastric Acid Secretion	Intravenous (i.v.)	0.01 - 0.3 mg/kg	Saline	[2] [3]
Rat	Epilepsy/Neurological	Intraperitoneal (i.p.)	0.1 - 1 mg/kg	Saline	[4] [5]
Mouse	Behavioral (Estimated)	Intraperitoneal (i.p.)	0.05 - 0.25 mg/kg	Saline	[6]

Note: The behavioral dosage for mice is an estimation based on the reported potency of **SKF 97541** being approximately 10 times that of baclofen, another GABAB agonist, for which intraperitoneal doses of 0.5 - 2.5 mg/kg have been used in mouse behavioral studies.[\[6\]](#)

Signaling Pathway

Activation of the GABAB receptor by an agonist like **SKF 97541** initiates a cascade of intracellular events. The receptor is a G-protein coupled receptor (GPCR) that heterodimerizes with GABAB1 and GABAB2 subunits. Upon agonist binding, the associated G-protein (Gai/o) is activated, leading to the dissociation of its α and $\beta\gamma$ subunits. These subunits then modulate downstream effectors, ultimately resulting in a hyperpolarization of the neuron and inhibition of neurotransmitter release.





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